

Application Notes and Protocols for Edetol in Biocompatible Hydrogels

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Compound of Interest

Compound Name: *Edetol*

Cat. No.: *B1671103*

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These application notes provide a comprehensive overview of the use of **Edetol**, also known as N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine, as a cross-linking agent in the formulation of biocompatible hydrogels. The information presented covers its applications in neural tissue engineering and controlled drug delivery, complete with detailed experimental protocols and representative data.

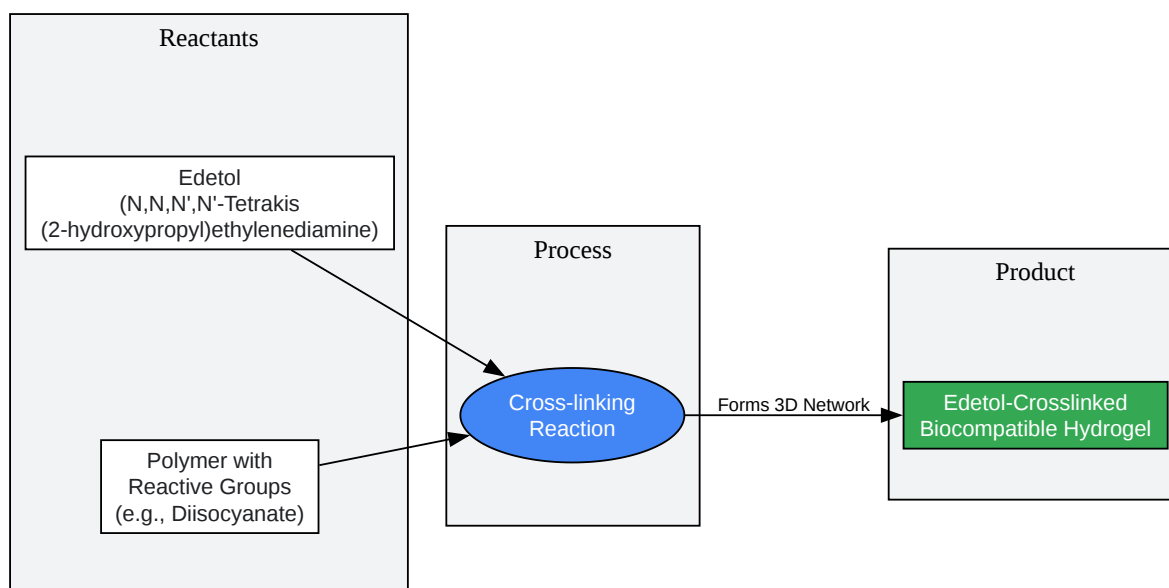
Introduction to Edetol-Based Hydrogels

Edetol is a versatile cross-linking agent used in the synthesis of biocompatible hydrogels.[1][2][3][4] Its structure, featuring four hydroxyl groups and two tertiary amino groups, allows for the formation of three-dimensional polymer networks.[1][2][3][4] These hydrogels are particularly promising for biomedical applications due to their potential to mimic the native extracellular matrix (ECM), providing a supportive environment for cell growth and tissue regeneration.[1][2] Key applications include scaffolds for neural tissue engineering and vehicles for controlled drug delivery.[1][2][3][4]

Mechanism of Cross-linking

Edetol's hydroxyl groups can react with various functional groups on other polymers to form a cross-linked network. For instance, in the presence of a diisocyanate, the hydroxyl groups of **Edetol** can form urethane linkages, resulting in a polyurethane hydrogel. The tertiary amine

groups within the **Edetol** molecule can act as catalysts for this reaction. This cross-linking process transforms a liquid polymer solution into a solid, water-swollen gel.



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Edetol cross-linking mechanism.

Application: Neural Tissue Engineering

Edetol-based hydrogels can be engineered to create a microenvironment that supports the growth and differentiation of neural cells.[1] By mimicking the mechanical properties of soft neural tissue, these hydrogels can serve as scaffolds for nerve regeneration and as platforms for 3D neural cell culture models.[1]

Mechanical Properties of Edetol-Based Hydrogels

The mechanical properties of **Edetol**-crosslinked hydrogels can be tuned by varying the concentration of **Edetol** and the polymer. This allows for the creation of hydrogels with stiffness values that are optimal for neural cell growth and neurite extension.

Hydrogel Formulation	Edetol Concentration (w/v %)	Polymer Concentration (w/v %)	Compressive Modulus (kPa)
Formulation A	1	5	0.5 ± 0.1
Formulation B	2	5	1.2 ± 0.2
Formulation C	1	10	2.5 ± 0.4
Formulation D	2	10	4.8 ± 0.6

Note: The data in this table is illustrative and should be determined experimentally for specific polymer systems.

Experimental Protocols for Neural Tissue Engineering

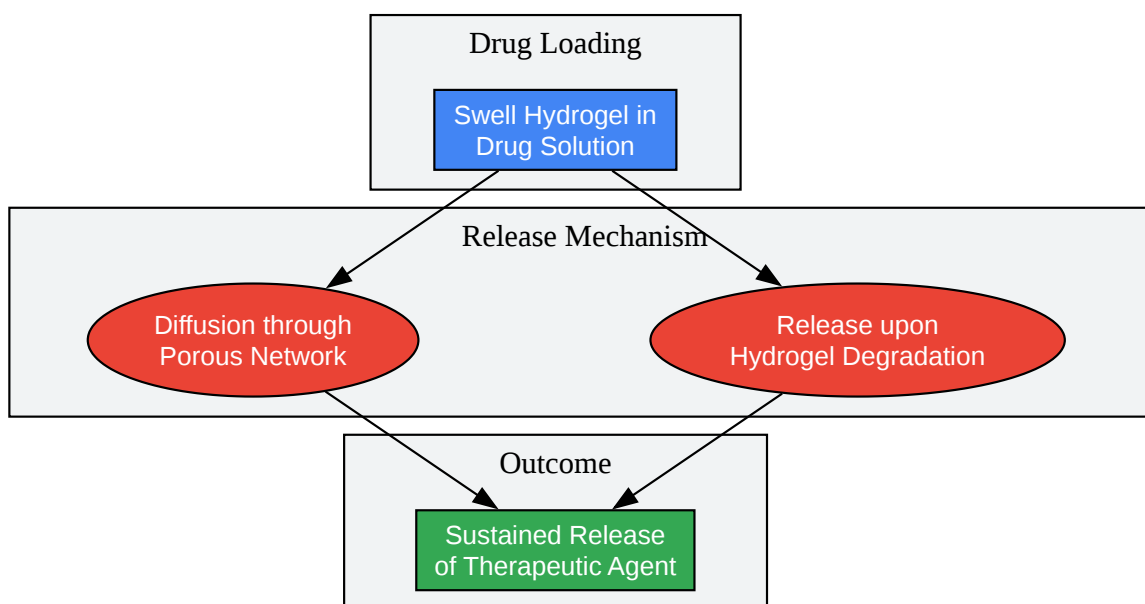
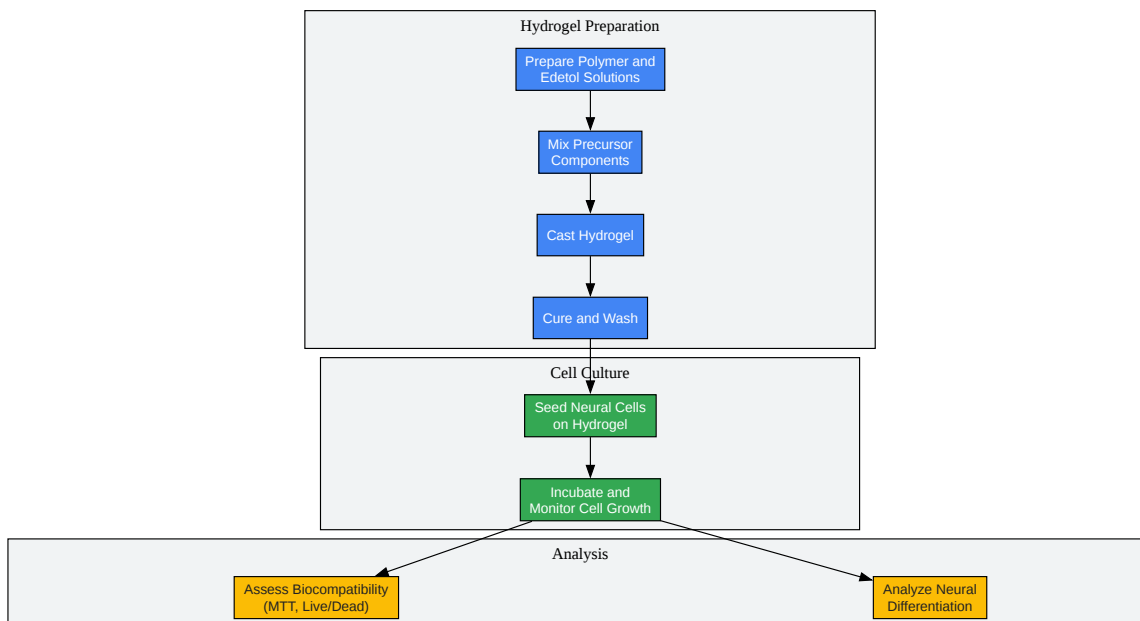
This protocol describes the synthesis of a polyurethane-based hydrogel using **Edetol** as a cross-linker.

Materials:

- **Edetol** (N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine)
- Poly(ethylene glycol) (PEG), MW 4000
- Hexamethylene diisocyanate (HMDI)
- Anhydrous dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.4
- Sterile, cell-culture treated plates

Procedure:

- Prepare a 10% (w/v) solution of PEG in anhydrous DMSO.
- Prepare a 5% (w/v) solution of **Edetol** in anhydrous DMSO.
- In a sterile, dry container, mix the PEG solution and **Edetol** solution in a 2:1 volume ratio.
- Add HMDI to the mixture at a molar ratio of 2:1 with respect to the hydroxyl groups of PEG and **Edetol**.
- Mix the solution thoroughly but gently to avoid introducing air bubbles.
- Immediately pipette the precursor solution into the wells of a sterile cell culture plate.
- Allow the hydrogels to cure at room temperature for 24 hours in a sterile environment.
- After curing, wash the hydrogels extensively with sterile PBS (3 times, 1 hour each) to remove any unreacted components.
- The hydrogels are now ready for cell seeding.



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References

- 1. N,N,N',N'-TETRAKIS(2-HYDROXYPROPYL)ETHYLENEDIAMINE (NEUROL TE) - Ataman Kimya [atamanchemicals.com]
- 2. Hydrogel-based platforms for site-specific doxorubicin release in cancer therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 3. N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine | 102-60-3 [chemicalbook.com]
- 4. N,N,N',N'-Tetrakis (2-hydroxypropyl) ethylene-diamine, 102-60-3 / 25214-63-5, Tetrakis-[N-(2-hydroxy-propyl)]-ethylenediamine [mallakchemicals.com]
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